

# Alpha-Cypermethrin: A Comprehensive Technical Guide on Physicochemical Properties and Stability

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## Compound of Interest

Compound Name: *Alpha-Cypermethrin*

Cat. No.: *B1665265*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and stability characteristics of **alpha-cypermethrin**, a potent synthetic pyrethroid insecticide. The information is curated to support research, scientific analysis, and development programs.

## Physicochemical Properties

**Alpha-cypermethrin** is a racemic mixture of two of the eight isomers of cypermethrin, specifically the (S)- $\alpha$ -cyano-3-phenoxybenzyl (1R)-cis-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane carboxylate and the (R)- $\alpha$ -cyano-3-phenoxybenzyl (1S)-cis-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane carboxylate.<sup>[1]</sup> This specific isomeric composition contributes to its high insecticidal activity.

## General and Physical Properties

The general and physical properties of **alpha-cypermethrin** are summarized in the table below, providing a foundational understanding of its physical state and characteristics at standard conditions.

Property	Value	References
Molecular Formula	C <sub>22</sub> H <sub>19</sub> Cl <sub>2</sub> NO <sub>3</sub>	[1][2][3][4]
Molecular Weight	416.3 g/mol	
Physical State	Colorless to white or pale yellow crystalline powder/solid; may also be a viscous yellowish-brown semi-solid mass.	
Odor	Weak aromatic odor.	
Melting Point	78-81.5 °C	
Boiling Point	200 °C at 0.07 mm Hg (9.31 Pa)	
Density	1.28 g/mL at 20-22 °C	
Vapor Pressure	1.73 x 10 <sup>-7</sup> mm Hg (2.3 x 10 <sup>-7</sup> Pa) at 20 °C	

## Solubility and Partitioning Behavior

The solubility of **alpha-cypermethrin** in aqueous and organic media, along with its partitioning coefficient, is critical for understanding its environmental fate and biological interactions.

Property	Value	References
Water Solubility	0.005-0.01 mg/L at 25 °C	
Solubility in Organic Solvents (g/L at 25 °C)	Acetone: 620 Dichloromethane: 550 Cyclohexanone: 515 Ethyl acetate: 440 Chlorobenzene: 420 o-Xylene: 350 Hexane: 7	
Partition Coefficient (log P <sub>o</sub> )	5.16 - 6.94	

## Stability Profile

**Alpha-cypermethrin's** stability is influenced by environmental factors such as pH, light, and temperature. Understanding its degradation under various conditions is crucial for predicting its persistence and potential impact.

### Hydrolytic, Photolytic, and Thermal Stability

Stability Parameter	Conditions and Observations	References
Hydrolysis	Stable in neutral and acidic media (optimum stability at pH 4). It undergoes hydrolysis in strongly alkaline media (pH 12-13). The hydrolysis half-life at pH 7 and 20°C is reported to be 101 days.	
Photolysis	Stable to light under field conditions. Photodegradation can occur, with major products being 3-phenoxy-benzaldehyde and 3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane carboxylic acid.	
Thermal Stability	Thermally stable up to 220 °C. Decomposition occurs above this temperature.	

## Experimental Protocols

The determination of the physicochemical and stability properties of **alpha-cypermethrin** follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Determination of Melting Point (OECD Guideline 102)

Principle: This method involves heating the sample slowly and observing the temperature range over which it melts.

Apparatus:

- Melting point apparatus (capillary tube method or hot stage microscope).
- Calibrated thermometer.

Procedure:

- A small, finely powdered sample of **alpha-cypermethrin** is introduced into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.

## Determination of Water Solubility (OECD Guideline 105 - Flask Method)

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after equilibration.

Apparatus:

- Shaking flask or vessel with a stirrer.
- Constant temperature bath.
- Centrifuge.
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography - HPLC).

#### Procedure:

- An excess amount of **alpha-cypermethrin** is added to a known volume of distilled water in a flask.
- The flask is agitated in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- The solution is then centrifuged to separate the undissolved solid.
- A sample of the clear aqueous supernatant is carefully removed and analyzed for its **alpha-cypermethrin** content using a validated analytical method like HPLC.

## Determination of Partition Coefficient (n-octanol/water) (OECD Guideline 107 - Shake Flask Method)

Principle: The substance is distributed between two immiscible phases, n-octanol and water. The ratio of the concentrations in the two phases at equilibrium is the partition coefficient.

#### Apparatus:

- Separatory funnels or centrifuge tubes with screw caps.
- Mechanical shaker.
- Centrifuge.
- Analytical instrument for quantification (e.g., HPLC).

#### Procedure:

- n-Octanol and water are mutually saturated before the experiment.
- A known amount of **alpha-cypermethrin** is dissolved in either water or n-octanol.
- The two phases are placed in a separatory funnel or tube in a defined volume ratio.

- The vessel is shaken vigorously for a set period to allow for partitioning, followed by a period for phase separation, which can be aided by centrifugation.
- The concentrations of **alpha-cypermethrin** in both the aqueous and n-octanol phases are determined.
- The partition coefficient ( $P_{ol}$ ) is calculated as the ratio of the concentration in the n-octanol phase to that in the aqueous phase. The result is typically expressed as  $\log P_{ol}$ .

## Hydrolysis as a Function of pH (OECD Guideline 111)

Principle: The rate of hydrolysis of the test substance is determined in sterile aqueous buffer solutions at different pH values and a constant temperature.

Apparatus:

- Sterile reaction vessels.
- Constant temperature incubator or water bath.
- pH meter.
- Analytical instrument for quantification (e.g., HPLC).

Procedure:

- Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- A known concentration of **alpha-cypermethrin** is added to each buffer solution.
- The solutions are maintained at a constant temperature (e.g., 25 °C) in the dark.
- Aliquots are taken at various time intervals and analyzed for the concentration of **alpha-cypermethrin** and the formation of degradation products.
- The rate of hydrolysis and the half-life are calculated for each pH.

## Photodegradation in Water (Based on OECD Guideline 316)

Principle: The rate and pathway of photodegradation of the test substance in an aqueous system are determined under simulated sunlight.

Apparatus:

- Photoreactor with a light source simulating natural sunlight (e.g., xenon arc lamp).
- Quartz reaction vessels.
- Constant temperature control system.
- Analytical instruments (e.g., HPLC, GC-MS) for quantification and identification of parent compound and photoproducts.

Procedure:

- A solution of **alpha-cypermethrin** in sterile, buffered water is prepared in quartz vessels.
- The vessels are exposed to continuous irradiation in the photoreactor.
- Dark control samples are run in parallel to account for non-photolytic degradation.
- Samples are withdrawn at different time intervals and analyzed for the concentration of **alpha-cypermethrin** and its photoproducts.
- The quantum yield and photodegradation half-life are calculated.

## Thermal Stability (Based on OECD Guideline 113)

Principle: The stability of the substance is assessed at elevated temperatures over a defined period.

Apparatus:

- Oven with precise temperature control.

- Glass vials.
- Analytical instrument for quantification (e.g., HPLC).

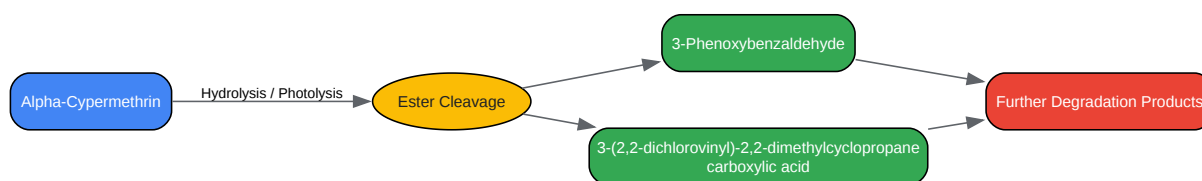
Procedure:

- Samples of **alpha-cypermethrin** are placed in glass vials.
- The vials are heated in an oven at a specified elevated temperature (e.g., 54 °C) for a set duration (e.g., 14 days) for accelerated storage stability tests.
- For decomposition temperature, techniques like thermogravimetric analysis (TGA) can be used, where the sample is heated at a constant rate, and its weight loss is measured as a function of temperature.
- After the heating period, the samples are analyzed to determine the extent of degradation.

## Visualizations

### Degradation Pathways

The degradation of **alpha-cypermethrin** in the environment primarily proceeds through hydrolysis and photolysis, leading to the cleavage of the ester linkage.



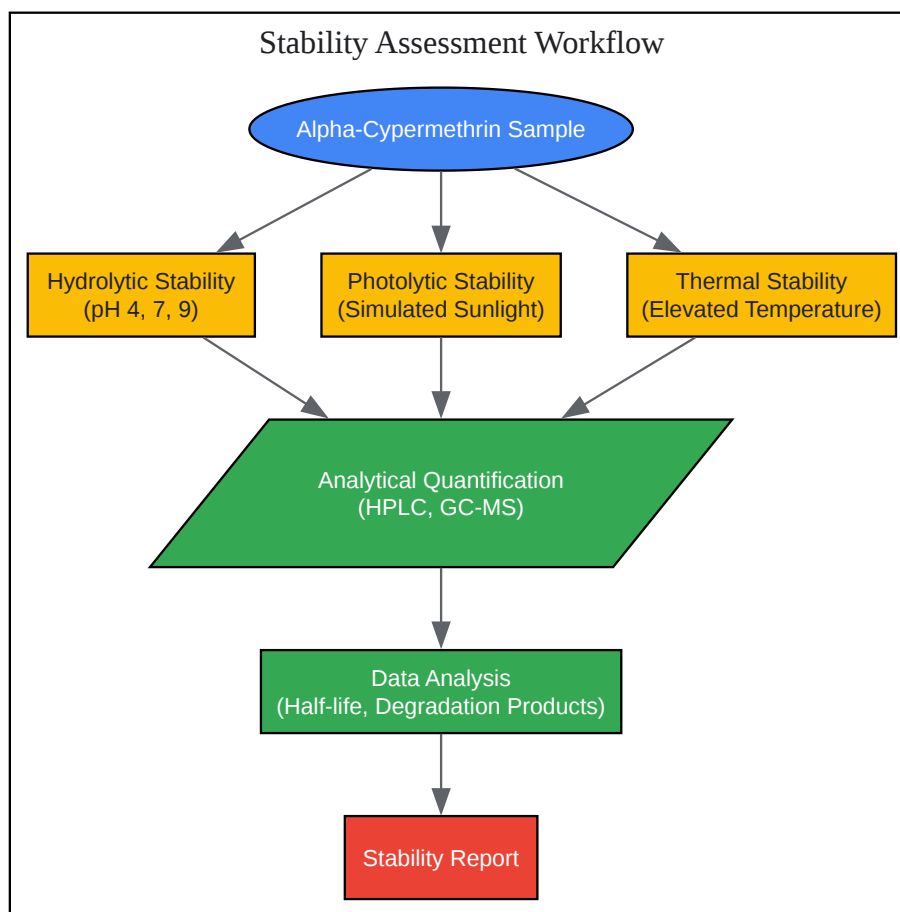
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Caption: Primary degradation pathway of **alpha-cypermethrin**.

### Experimental Workflow for Stability Testing

A systematic approach is essential for evaluating the stability of **alpha-cypermethrin** under various environmental conditions.





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Caption: Workflow for **alpha-cypermethrin** stability testing.

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## References

- 1. Cypermethrin | C<sub>22</sub>H<sub>19</sub>Cl<sub>2</sub>NO<sub>3</sub> | CID 2912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. APPENDIX B: MEASUREMENT OF PARTITIONING (KOW) - ECETOC [ecetoc.org]

- 4. OECD Guidelines for the Testing of Chemicals [chemycal.com]
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